

Personal protective equipment for handling Flumiclorac

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Compound of Interest

Compound Name: *Flumiclorac*

Cat. No.: *B1265798*

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Essential Safety and Handling Guide for Flumiclorac

This guide provides comprehensive safety protocols and logistical information for the handling and disposal of **Flumiclorac**, a post-emergence herbicide used to control broadleaf weeds.^[1]^[2]^[3] Adherence to these procedures is critical to ensure the safety of laboratory personnel and to minimize environmental impact. **Flumiclorac** acts by inhibiting the protoporphyrinogen oxidase (PPO) enzyme, leading to rapid cell membrane breakdown in target weeds.^[3]^[4] While it has low mammalian toxicity, it is a recognized irritant, necessitating careful handling.^[2]^[5]

Toxicological Data Summary

The following table summarizes key quantitative toxicity data for **Flumiclorac** Pentyl Technical, the active ingredient. These values are crucial for understanding the potential hazards and for conducting thorough risk assessments.

Toxicity Metric	Value	Species	Notes
Oral LD50	>2,000 mg/kg	Rat	EPA Toxicity Category III[6]
Dermal LD50	>2,000 mg/kg	Rabbit	EPA Toxicity Category III[6]
Inhalation LC50	>2.12 mg/L	Rat	EPA Toxicity Category IV[6]
Eye Irritation	Mildly irritating	Rabbit	EPA Toxicity Category III[6]
Skin Irritation	Slightly irritating	Rabbit	EPA Toxicity Category IV[6]
Skin Sensitization	Non-sensitizer	Guinea Pig	Not an applicable EPA Category[6]
Developmental NOEL	800 mg/kg/day	Rabbit	No developmental toxicity observed even at maternally toxic levels.[6][7]
Maternal NOEL	400 mg/kg/day	Rabbit	[6][7]
Developmental & Maternal NOELs	1500 mg/kg/day	Rat	[6][7]
Subchronic NOEL	1000 ppm	Rat & Mouse	Effects at high doses included changes in liver, kidney, and blood parameters.[6][7]
Chronic NOEL	300 ppm	Mouse	Long-term high dose effects included increased liver/kidney weights and blood biochemistry changes. [6][7]

NOEL: No-Observed-Effect Level LD50: Lethal Dose, 50% LC50: Lethal Concentration, 50%

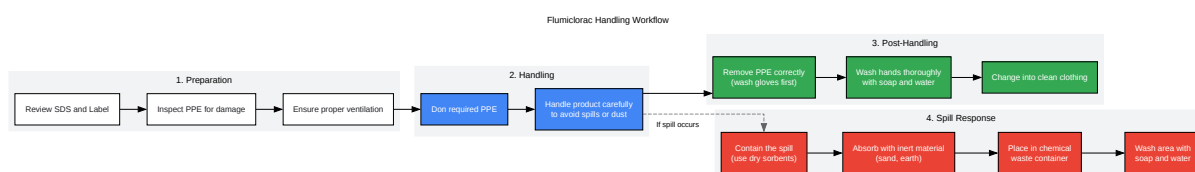
Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure through skin contact, inhalation, or eye contact.^[8] The following equipment must be worn when handling **Flumiclorac**.

Protection Area	Required PPE	Specifications and Best Practices
Hand Protection	Chemical-resistant, waterproof gloves.	Use unlined, elbow-length gloves made of materials like nitrile or butyl.[8] Do not use leather or cotton gloves.[8] Wash the outside of gloves before removing them.[9][10]
Body Covering	Long-sleeved shirt and long pants.	Should be worn over regular work clothes. For tasks with a high risk of splashing (e.g., mixing, cleaning), a chemical-resistant apron is required.[8] Coveralls may also be required.
Eye and Face Protection	Safety glasses.	To prevent eye contact, wear protective eyewear.[6] For mixing or spraying, chemical goggles and a face shield are recommended.[10]
Footwear	Shoes plus socks.	Chemical-resistant boots should be worn, with pant legs placed over the top of the boots.[10]
Respiratory Protection	NIOSH-approved respirator.	Required for hand-wand applicators or when working in enclosed/poorly ventilated areas.[9] Use a dust/mist filtering respirator (MSHA/NIOSH approval prefix TC-21C) or one with an N, R, P, or HE filter.[9]

Operational Plan: Handling and Spill Cleanup

A systematic approach to handling **Flumiclorac** is essential for safety. The following workflow outlines the key steps from preparation to post-handling decontamination.



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Caption: Procedural workflow for safely handling **Flumiclorac**.

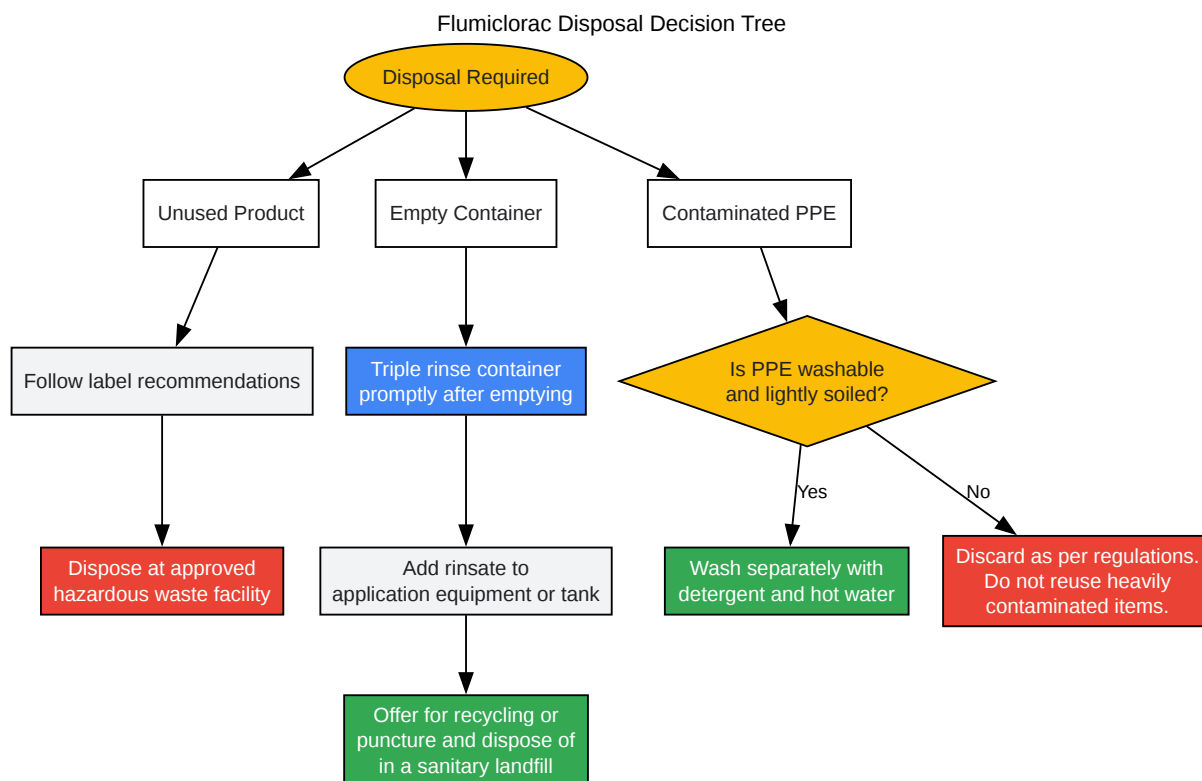
Step-by-Step Handling Protocol:

- Preparation:
 - Thoroughly read the product label and Safety Data Sheet (SDS) before use.
 - Inspect all PPE for signs of wear or damage and replace as needed.^[11]
 - Ensure the handling area is well-ventilated. Do not use or store near open flames or hot surfaces.
- Handling and Application:
 - Put on all required PPE as specified in the table above.

- Handle the product carefully to avoid creating dust or splashes.
- Keep the container closed when not in use.[\[7\]](#)
- Post-Handling Decontamination:
 - Immediately after handling, remove PPE. Wash the outside of your gloves before taking them off.[\[7\]](#)
 - As soon as possible, wash thoroughly with soap and water and change into clean clothing.[\[9\]](#)
 - Store used PPE separately from personal clothing and away from pesticide areas.[\[11\]](#) Contaminated clothing should be removed immediately and washed before reuse.[\[9\]](#)
- Emergency Spill Cleanup:
 - On Land: Stop the source of the spill if it is safe to do so.[\[7\]](#) Contain the spill to prevent it from entering waterways.[\[7\]](#) Absorb the liquid with an inert material like dry sand or earth, then place it into a designated chemical waste container.[\[7\]](#) Wash the affected area with soap and water, and collect the wash liquid with additional absorbent for disposal.[\[7\]](#)
 - In Water: This material forms an emulsion in water. Stop or reduce further contamination and isolate the contaminated water.[\[7\]](#) Remove the contaminated water for treatment or disposal.[\[7\]](#)

Disposal Plan

Proper disposal of **Flumiclorac** and its containers is crucial to prevent environmental contamination.[\[12\]](#) All disposal methods must comply with federal, state, and local regulations.



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Caption: Decision-making process for the disposal of **Flumiclorac** waste.

Disposal Procedures:

- **Unused Product:** Wastes resulting from the use of this product should be disposed of on-site or at an approved waste disposal facility.[7] Always follow the disposal instructions on the product label.[12] Contact your local solid-waste management agency for information on hazardous waste collection programs.[12][13]
- **Empty Containers:**

- Do not reuse or refill the container.[7]
- Clean the container promptly after emptying by triple rinsing as follows[7]:
 1. Empty the remaining contents into the application equipment and drain for 10 seconds.
 2. Fill the container 1/4 full with water and recap. Shake for 10 seconds.
 3. Pour the rinsate into the application equipment or a mix tank for later use. Drain for 10 seconds.
 4. Repeat this procedure two more times.
- Once rinsed, the container can be offered for recycling or reconditioning, or it can be punctured and disposed of in a sanitary landfill or by incineration, as permitted by local authorities.[7]
- Contaminated PPE:
 - Do not allow contaminated PPE to be taken home.[11]
 - Absorbent materials or coveralls that are drenched or heavily contaminated with the undiluted product must be discarded and not reused.[11]
 - Washable PPE should be cleaned separately from other laundry using detergent and hot water.[11]
 - Dispose of non-reusable or heavily contaminated PPE in accordance with federal, state, and local regulations.[11]

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